

Application Notes and Protocols: Ditridecylamine in Metalworking Fluids

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Compound of Interest

Compound Name: *Ditridecylamine*

Cat. No.: *B009203*

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Introduction

Ditridecylamine (DTDA), a long-chain, lipophilic dialkylamine, is a key component in the formulation of high-performance metalworking fluids.[1][2] Its primary application lies in the synthesis of extreme pressure (EP) additives, which are crucial for protecting metal surfaces under the severe conditions of machining and metal forming operations.[1][2] This document provides detailed application notes, experimental protocols for performance evaluation, and visual representations of the underlying mechanisms and workflows associated with the use of **ditridecylamine** in metalworking fluids. While specific performance data for **ditridecylamine** is not extensively published, this guide offers standardized methodologies to evaluate its efficacy as a corrosion inhibitor and lubricity enhancer.

Principle of Action

In aqueous metalworking fluid formulations, amines like **ditridecylamine** play a multifaceted role. Their primary functions include pH control to maintain an alkaline environment that inhibits microbial growth and corrosion, and direct participation in corrosion inhibition and lubricity enhancement.[3][4][5]

As a corrosion inhibitor, the long alkyl chains of **ditridecylamine** provide a hydrophobic barrier on the metal surface. The lone pair of electrons on the nitrogen atom facilitates the adsorption of the molecule onto the metal, forming a protective film that prevents contact with corrosive

agents in the fluid. This mechanism is particularly effective in protecting ferrous metals from rust.

As a precursor to extreme pressure (EP) additives, **ditridecylamine** is reacted to form compounds that, under high temperature and pressure at the tool-workpiece interface, decompose to create a sacrificial layer. This layer prevents direct metal-to-metal contact, thus reducing friction, wear, and the risk of welding.

Data Presentation

While specific quantitative data for **ditridecylamine** is limited in public literature, the following tables provide a template for presenting performance data obtained through the experimental protocols outlined in this document. These tables are designed for the comparative analysis of metalworking fluid formulations containing **ditridecylamine** against baseline or alternative formulations.

Table 1: Corrosion Inhibition Performance of **Ditridecylamine**

Formulation ID	Ditridecylamine Concentration (wt%)	Test Method	Breakpoint Concentration (%)	Visual Rating (Pass/Fail)
MWF-DTDA-0.5	0.5	ASTM D4627		
MWF-DTDA-1.0	1.0	ASTM D4627		
MWF-DTDA-2.0	2.0	ASTM D4627		
Control (No Amine)	0	ASTM D4627		
Reference Amine	1.0	ASTM D4627		

Table 2: Lubricity and Extreme Pressure (EP) Performance of **Ditridecylamine**

Formulation ID	Ditridecyl amine Concentration (wt%)	Test Method	Average Tapping Torque (N·m)	Tapping Efficiency (%)	Four-Ball Wear Scar Diameter (mm)	Four-Ball Weld Point (kgf)
MWF-DTDA-0.5	0.5	ASTM D5619				
MWF-DTDA-1.0	1.0	ASTM D5619				
MWF-DTDA-2.0	2.0	ASTM D5619				
Control (No Amine)	0	ASTM D5619				
Reference EP Additive	1.0	ASTM D5619				

Experimental Protocols

Corrosion Inhibition Testing: Cast Iron Chip Test (Modified ASTM D4627)

This protocol details a standardized method for evaluating the corrosion control characteristics of water-dilutable metalworking fluids containing **ditridecylamine** on cast iron.[\[3\]](#)[\[6\]](#)

Materials:

- Gray cast iron drill chips
- Test metalworking fluid formulations (with varying concentrations of **ditridecylamine**)
- Reference metalworking fluid
- Petri dishes
- Filter paper (ashless, qualitative)

- Pipettes
- Spatula
- Balance

Procedure:

- Preparation of Metalworking Fluid Dilutions: Prepare a series of dilutions of the test and reference metalworking fluids in water of known hardness. Typical dilutions range from 1% to 10% by weight.
- Test Setup: Place a piece of filter paper at the bottom of a clean petri dish.
- Chip Placement: Using a spatula, evenly spread approximately 2 grams of freshly prepared cast iron chips on the filter paper.
- Fluid Application: Pipette 5 mL of the diluted metalworking fluid onto the chips, ensuring they are thoroughly wetted.
- Incubation: Cover the petri dish and allow it to stand at room temperature for 24 hours.
- Evaluation: After the incubation period, carefully remove the chips and observe the filter paper for any signs of rust stains.
- Breakpoint Determination: The lowest concentration of the metalworking fluid that does not leave a rust stain on the filter paper is considered the "breakpoint."^[6] A lower breakpoint indicates better corrosion inhibition.

Lubricity Testing: Tapping Torque Test (Based on ASTM D5619)

This protocol outlines a method to assess the lubricity of metalworking fluids formulated with **ditridecylamine** by measuring the torque required to tap threads into a metal specimen.^{[7][8]} ^{[9][10][11]}

Materials:

- Tapping torque test machine
- Standardized metal test blocks (e.g., aluminum, steel)
- Standardized taps
- Test metalworking fluid formulations
- Reference fluid

Procedure:

- Machine Setup: Secure the test block in the machine's vise. Install a new tap in the chuck.
- Fluid Application: Liberally apply the test metalworking fluid to the tap and the pre-drilled hole in the test block.
- Tapping Operation: Start the machine to tap threads into the hole at a predetermined speed and depth. The tapping torque machine will record the torque during the operation.
- Data Collection: Record the peak torque and the average torque for the tapping operation.
- Replicates: Repeat the test for a statistically significant number of holes (typically 5-10) for each fluid formulation. Use a new tap for each fluid to avoid cross-contamination and wear effects.
- Tapping Efficiency Calculation: Calculate the tapping efficiency of the test fluid relative to the reference fluid using the following formula:
$$\text{Tapping Efficiency (\%)} = \left(\frac{\text{Average Torque of Reference Fluid}}{\text{Average Torque of Test Fluid}} \right) \times 100$$
 A higher tapping efficiency indicates better lubricity.

Extreme Pressure (EP) Properties: Four-Ball Wear Test (Based on ASTM D2266 for Grease and D4172 for Oil)

This test evaluates the anti-wear and extreme pressure properties of lubricants, which can be adapted for oil-based metalworking fluids containing **ditridecylamine** derivatives.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Materials:

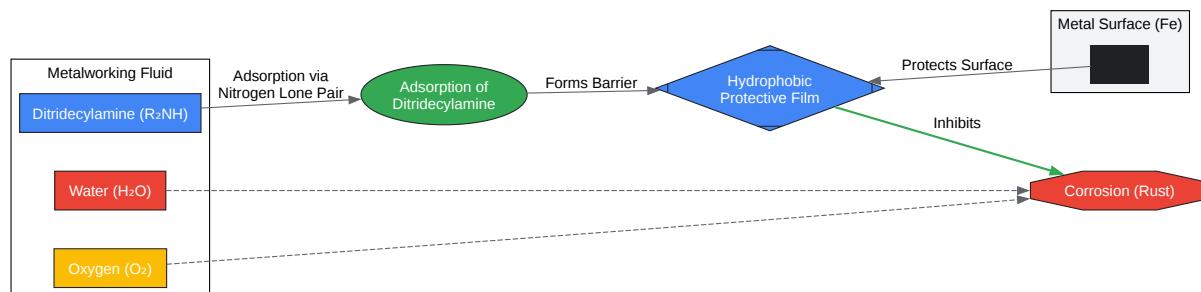
- Four-ball wear test apparatus
- Steel balls (bearing quality)
- Test metalworking fluid formulations
- Reference lubricant
- Microscope for measuring wear scars

Procedure:

- Apparatus Setup: Secure three steel balls in the ball cup and add the test fluid to cover the balls. Place the fourth ball in the chuck of the motor-driven spindle.
- Wear Test:
 - Apply a specified load (e.g., 40 kgf) and run the test at a constant speed (e.g., 1200 rpm) and temperature (e.g., 75°C) for a set duration (e.g., 60 minutes).
 - After the test, clean the three stationary balls and measure the diameter of the wear scars under a microscope. A smaller wear scar indicates better anti-wear properties.
- Extreme Pressure (Weld Point) Test:
 - Start with a low load and increase it in increments until the rotating ball welds to the stationary balls.
 - The load at which welding occurs is the weld point. A higher weld point indicates superior extreme pressure performance.

Visualizations

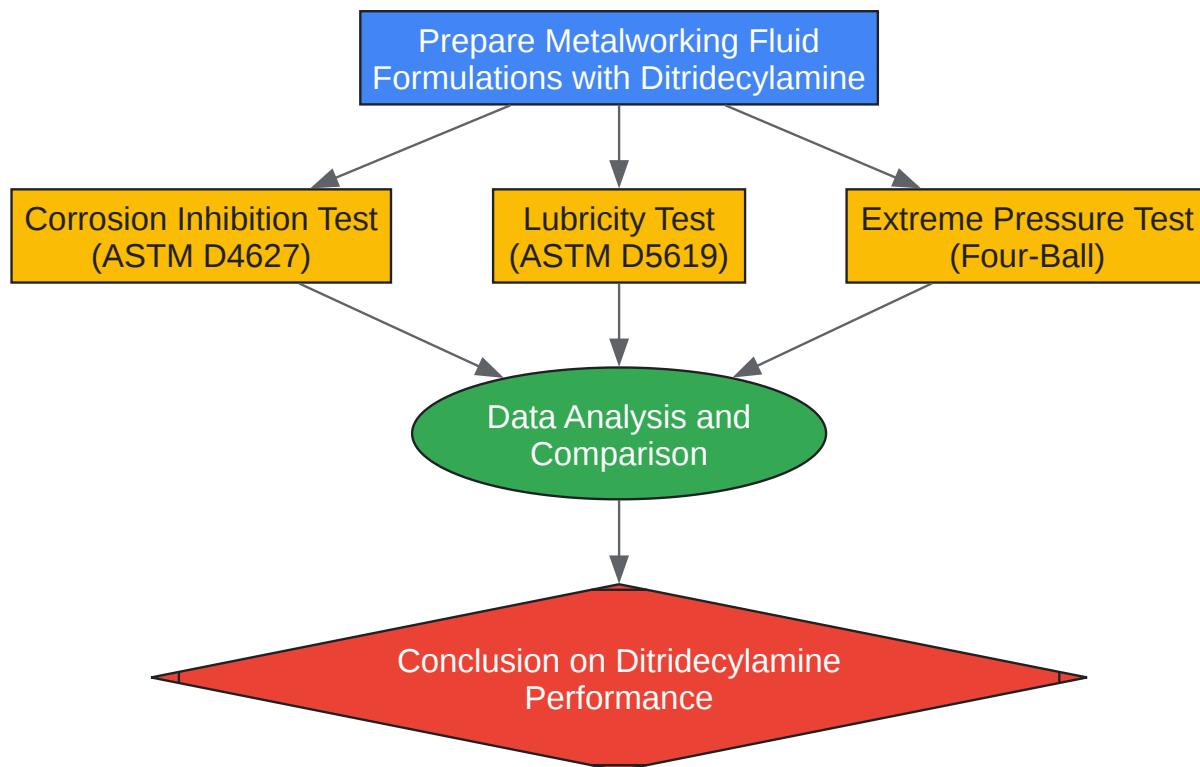
Corrosion Inhibition Mechanism



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Caption: Mechanism of corrosion inhibition by **ditridecylamine**.

Experimental Workflow for Performance Evaluation

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Caption: Workflow for evaluating **ditridecylamine** performance.

Conclusion

Ditridecylamine serves as a valuable multifunctional additive in the formulation of modern metalworking fluids. Its primary role as a precursor for extreme pressure additives is well-established. Furthermore, its chemical structure suggests significant potential as a corrosion inhibitor and lubricity enhancer. The experimental protocols provided in these application notes offer a standardized framework for researchers and formulators to systematically evaluate the performance benefits of incorporating **ditridecylamine** into their metalworking fluid formulations. Through rigorous testing and data analysis, the optimal concentration and synergistic effects of **ditridecylamine** with other fluid components can be determined, leading to the development of more efficient and durable metalworking fluids.

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